

Ethyl 6-chloro-1H-indole-3-carboxylate molecular weight and formula

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Compound of Interest

Compound Name:	<i>Ethyl 6-chloro-1H-indole-3-carboxylate</i>
Cat. No.:	B021221

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Technical Data Sheet: Ethyl 6-chloro-1H-indole-3-carboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical specifications for **Ethyl 6-chloro-1H-indole-3-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Chemical Identity and Properties

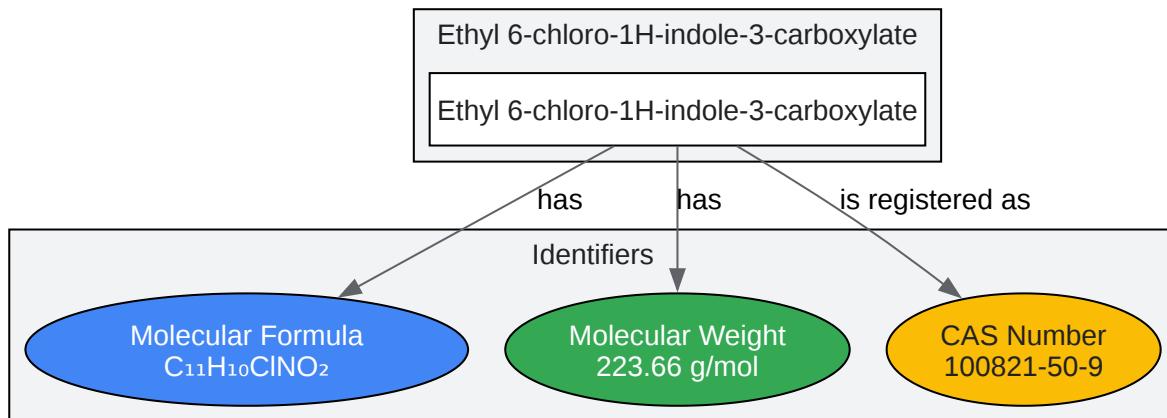
Ethyl 6-chloro-1H-indole-3-carboxylate is an indole derivative characterized by a chlorine substituent at the 6-position and an ethyl carboxylate group at the 3-position of the indole ring.

Below is a summary of its key molecular data:

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ ClNO ₂	[1] [2]
Molecular Weight	223.66 g/mol	[1] [2]
Monoisotopic Mass	223.0400063 Da	[3]
CAS Number	100821-50-9	[1] [2]

Structural Information

To visualize the logical relationship of the compound's identifiers, the following diagram is provided.



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Key identifiers for **Ethyl 6-chloro-1H-indole-3-carboxylate**.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. 100821-50-9|Ethyl 6-chloro-1H-indole-3-carboxylate|BLD Pharm [bldpharm.com]
- 3. Ethyl 6-chloroindole-2-carboxylate | C11H10ClNO2 | CID 7015027 - PubChem [pubchem.ncbi.nlm.nih.gov]
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